

Creticoside C: A Technical Overview of its Discovery, Natural Source, and Biological Activities

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Compound of Interest

Compound Name: Creticoside C

Cat. No.: B1151786

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Introduction

Creticoside C is a naturally occurring diterpenoid glycoside that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of the discovery, natural source, and current understanding of the biological activities of **Creticoside C**. All quantitative data is presented in structured tables for clarity, and detailed experimental methodologies from cited literature are provided. Furthermore, logical relationships and experimental workflows are visualized using diagrams generated with Graphviz.

Discovery and Natural Source

Creticoside C was first discovered and isolated from the herbs of *Pteris cretica*, a species of fern. It is classified as an ent-kaurane diterpenoid glycoside.

Table 1: Chemical and Physical Properties of **Creticoside C**

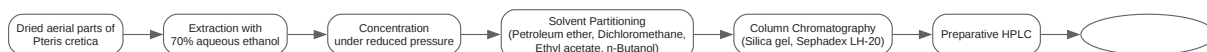
Property	Value
CAS Number	53452-34-9
Molecular Formula	C ₂₆ H ₄₄ O ₈
Molecular Weight	484.6 g/mol
Natural Source	Pteris cretica

Experimental Protocols

Isolation of Creticoside C

While the original isolation protocol for **Creticoside C** is not detailed in recent literature, a general procedure for the isolation of diterpenoid glycosides from *Pteris cretica* can be described as follows. This process typically involves solvent extraction, followed by chromatographic separation.

Experimental Workflow for Isolation



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Figure 1: Generalized workflow for the isolation of **Creticoside C** from *Pteris cretica*.

Methodology:

- **Extraction:** The dried and powdered aerial parts of *Pteris cretica* are extracted with a 70% aqueous ethanol solution at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction of the plant material.
- **Concentration:** The resulting ethanolic extract is then concentrated under reduced pressure to yield a crude residue.

- **Solvent Partitioning:** The crude extract is suspended in water and subjected to sequential partitioning with solvents of increasing polarity, such as petroleum ether, dichloromethane, ethyl acetate, and n-butanol. This step separates compounds based on their solubility.
- **Chromatographic Separation:** The fraction containing **Creticoside C** (typically the more polar fractions like ethyl acetate or n-butanol) is then subjected to various column chromatography techniques. Common stationary phases include silica gel and Sephadex LH-20. Elution is performed with a gradient of solvents to separate the different components.
- **Purification:** Final purification of **Creticoside C** is achieved using preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Structure Elucidation

The structure of **Creticoside C** was determined using a combination of spectroscopic techniques.

Table 2: Spectroscopic Data for **Creticoside C**

Technique	Data Type	Observations
NMR Spectroscopy	¹ H NMR, ¹³ C NMR, COSY, HMQC, HMBC	Provides detailed information on the carbon-hydrogen framework, establishing the connectivity of the diterpenoid core and the glycosidic linkage.
Mass Spectrometry	ESI-MS, HR-ESI-MS	Determines the molecular weight and elemental composition of the molecule, confirming the molecular formula.

Methodology:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (¹H and ¹³C) and 2D (COSY, HMQC, HMBC) NMR experiments are performed to elucidate the complete chemical structure of the

isolated compound. These experiments reveal the proton and carbon environments and their connectivities, allowing for the assignment of all atoms in the molecule.

- **Mass Spectrometry (MS):** Electrospray Ionization Mass Spectrometry (ESI-MS) is used to determine the molecular weight of the compound. High-Resolution ESI-MS (HR-ESI-MS) provides the exact mass, which is used to confirm the elemental composition and molecular formula.

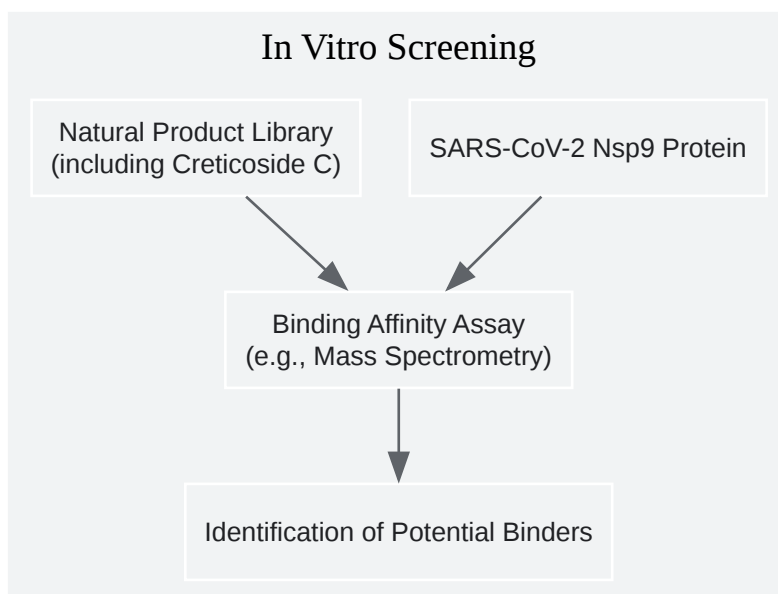
Biological Activity of Creticoside C

Recent research has begun to explore the biological activities of **Creticoside C**. One study investigated its potential as an antiviral agent.

Binding to SARS-CoV-2 Nsp9 Protein

A 2021 study screened a library of natural products for their ability to bind to the Nsp9 protein of SARS-CoV-2, which is essential for viral replication. **Creticoside C** was identified as one of the compounds in this library.

Logical Relationship of the Screening Process



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Figure 2: Logical flow of the screening process to identify natural products binding to SARS-CoV-2 Nsp9.

While this study identified **Creticoside C** as a compound of interest, further research is required to determine if this binding has a significant inhibitory effect on viral replication and to elucidate the precise mechanism of action. Information regarding other biological activities and the signaling pathways modulated by **Creticoside C** is not extensively available in the current scientific literature.

Conclusion

Creticoside C is an ent-kaurane diterpenoid glycoside naturally found in the fern *Pteris cretica*. Its discovery and structural elucidation have been accomplished through standard phytochemistry and spectroscopic techniques. While preliminary studies suggest potential biological activities, such as binding to viral proteins, the full therapeutic potential and the underlying mechanisms of action of **Creticoside C** remain areas for future investigation. This technical guide provides a foundational understanding for researchers and professionals interested in the further development of this natural product.

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